

Biocytin amide CAS 61125-53-9 molecular weight

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Compound of Interest

Compound Name: *Biocytin amide*

Cat. No.: *B1264851*

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Biocytin Amide (CAS 61125-53-9): Molecular Weight, Mechanistic Profiling, and Applications in C-Terminal Proteomics

Executive Summary

Biocytin amide (CAS 61125-53-9), with a molecular weight of 371.50 g/mol, is a highly specialized biotin derivative engineered for the site-specific C-terminal labeling of peptides and proteins[1]. Unlike standard biocytin, which possesses a free carboxylic acid, **biocytin amide** is characterized by the amidation of its carboxy function. As a Senior Application Scientist, I emphasize that this structural modification is not trivial; it fundamentally alters the molecule's behavior in enzymatic reactions. By acting as a potent nucleophile in carboxypeptidase Y (CPY)-catalyzed transpeptidation, **biocytin amide** enables the stable biotinylation of protein C-termini without the risk of secondary enzymatic hydrolysis[2][3]. This whitepaper dissects the physicochemical properties of **biocytin amide** and provides field-proven, self-validating protocols for its use in modern proteomics and drug development.

Physicochemical Data & Molecular Profiling

Accurate molecular weight and structural data are critical for mass spectrometry (MS) calibration and stoichiometric calculations during labeling workflows. The amidation of the C-

terminus removes the negative charge typically present at physiological pH, altering its electrophoretic mobility and binding affinity[1].

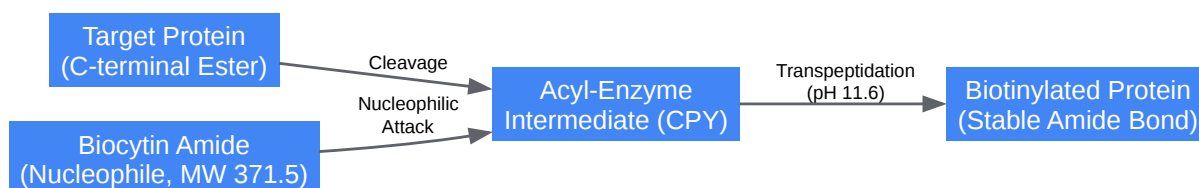
Table 1: Physicochemical Properties of **Biocytin Amide**

Parameter	Specification
Chemical Name	Biocytinamide; (2S)-2-amino-6-[5-(2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl)pentanoylamino]hexanamide
CAS Registry Number	61125-53-9
Molecular Weight	371.50 g/mol
Monoisotopic Mass	371.1991 Da
Molecular Formula	C16H29N5O3S
Synonyms	H-Lys(biotinyl)-NH2, L-Biocytin amide, N-epsilon-Biotinyl-lysine-amide
Storage Conditions	-20°C, protect from moisture and light

The Mechanistic Framework: CPY-Catalyzed Transpeptidation

The primary application of **biocytin amide** is in the Profiling of Protein C-Termini by Enzymatic Labeling (ProC-TEL)[3][4]. Carboxypeptidase Y (CPY) is a serine exopeptidase that typically cleaves C-terminal amino acids. However, under specific conditions, its transpeptidase activity outcompetes its hydrolase activity.

The Causality of the Amide Modification: If standard biocytin were used as the nucleophile, the resulting biotinylated protein would still possess a free C-terminal carboxylate, making it a substrate for subsequent CPY cleavage (a futile cycle of labeling and stripping). Because **biocytin amide** terminates in an amide group, the resulting labeled protein is entirely resistant to further CPY degradation[5][6]. This creates a unidirectional, highly efficient labeling reaction.



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Fig 1: Mechanism of CPY-catalyzed transpeptidation utilizing **biocytin amide**.

Experimental Protocol: Site-Specific C-Terminal Labeling (ProC-TEL)

This protocol details the integration of **biocytin amide** into a proteomics workflow. To ensure scientific integrity, this is designed as a self-validating system—incorporating specific checkpoints to verify successful transpeptidation before proceeding to costly LC-MS/MS analysis^{[3][7]}.

Phase 1: Methyl Esterification (Blocking Off-Target Sites)

Rationale: CPY can interact with internal aspartate and glutamate residues if they are not neutralized. Esterification masks these side chains.

- Lyophilize 1 mg of the target protein sample.
- Resuspend the pellet in 200 μ L of 2 M methanolic HCl.
- Incubate at 25°C for 2 hours.
- Evaporate the solvent using a vacuum centrifuge to yield the dry, esterified protein.

Phase 2: CPY Transpeptidation with Biocytin Amide

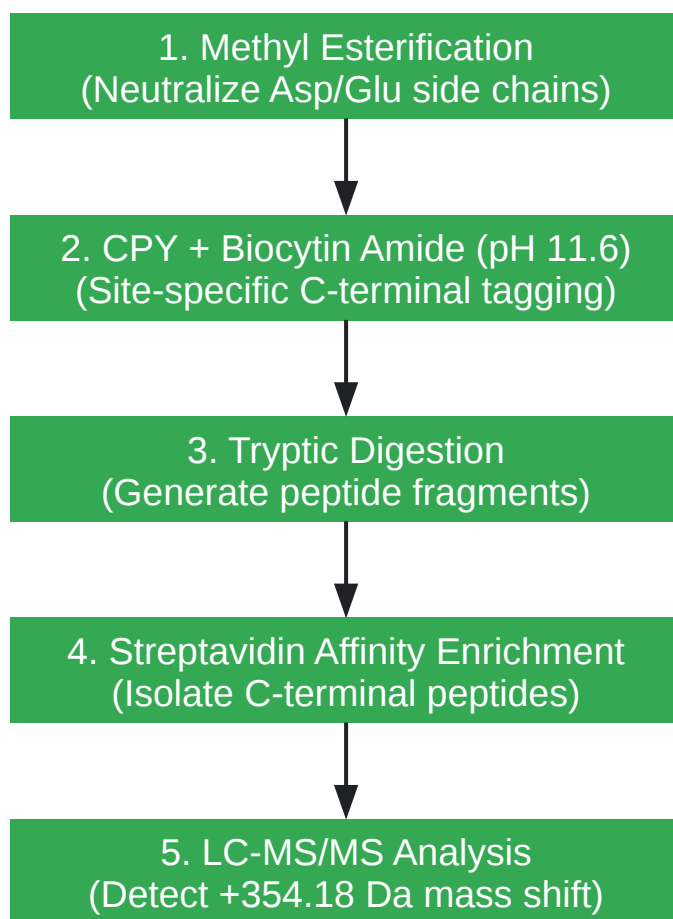
Rationale: The reaction pH is the most critical variable. At pH < 10, hydrolysis dominates. At pH > 11.6, CPY denatures. A strict pH of 11.6 maximizes the nucleophilic attack of **biocytin**

amide[3].

- Prepare the labeling buffer: 50 mM sodium carbonate, pH 11.6.
- Dissolve **biocytin amide** (CAS 61125-53-9) in the labeling buffer to a final concentration of 10 mM.
- Resuspend the esterified protein in 100 μ L of the **biocytin amide** solution.
- Add Carboxypeptidase Y (CPY) at an enzyme-to-substrate ratio of 1:100 (w/w).
- Incubate at 37°C for 3 hours.
- Validation Checkpoint: Remove a 5 μ L aliquot, quench with Laemmli buffer, and perform an anti-biotin Western blot. A distinct band confirms successful C-terminal biotinylation. If no band appears, verify the pH of the labeling buffer; esterification may have acidified the microenvironment.

Phase 3: Enrichment and MS Analysis

- Digest the biotinylated protein mixture with Trypsin (overnight, 37°C).
- Capture the C-terminal peptides using High-Capacity Streptavidin Agarose beads.
- Wash extensively with 1 M NaCl and 10% acetonitrile to remove internal (unlabeled) peptides.
- Elute the C-terminal peptides using 70% acetonitrile / 2% formic acid.
- Analyze via LC-MS/MS. Set a dynamic modification for **biocytin amide** addition (+354.18 Da mass shift on the C-terminus, accounting for the loss of water/leaving group during amide bond formation).



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Fig 2: Step-by-step ProC-TEL workflow utilizing **biocytin amide** for MS enrichment.

Advanced Applications in Drug Development

Beyond proteomics, **biocytin amide**'s precise molecular weight and predictable functionalization make it highly valuable in structural biology and nuclear medicine:

- **Hapten-Directed Disulfide Shuffling:** In monoclonal antibody engineering, **biocytin amide** is used to complex with anti-Biot antibody Fab fragments. By soaking protein crystals in a 10 mM biocytinamide solution, researchers can resolve the X-ray crystal structures of antibody-hapten complexes, aiding in the design of tumor-targeting antibody-drug conjugates (ADCs) [8].
- **Radiotracer Development:** **Biocytin amide** serves as a precursor for synthesizing complex imaging agents, such as

In-DTPA-bis(biocytinamide). Because bacteria efficiently uptake biotin derivatives via specific transporters, these radiotracers are utilized in Positron Emission Tomography (PET) to localize deep-seated bacterial infections like vertebral osteomyelitis[9][10].

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